

Personal protective equipment for handling 2-Chlorotoluene

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Compound of Interest

Compound Name: 2-Chlorotoluene

Cat. No.: B165313

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Safe Handling and Disposal of 2-Chlorotoluene

This guide provides essential safety protocols and logistical information for the handling and disposal of **2-Chlorotoluene** (CAS No. 95-49-8) in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers and minimizing environmental impact.

2-Chlorotoluene is a flammable, colorless liquid that is harmful if inhaled and toxic to aquatic life.[1][2] It can irritate the eyes, skin, and respiratory tract.[3] Proper personal protective equipment (PPE) and engineering controls are mandatory to prevent exposure.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **2-Chlorotoluene** to ensure the appropriate level of protection is used. The following PPE is required:

- **Eye and Face Protection:** Wear chemical safety goggles or safety glasses.[1] A face shield is also recommended where splashing is a possibility.[4][5]
- **Skin Protection:** Chemical-resistant gloves must be worn.[1][6] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[4] Wear suitable protective clothing to prevent skin exposure.[1]

- Respiratory Protection: Handle **2-Chlorotoluene** only in well-ventilated areas, preferably within a chemical fume hood.[6][7] If ventilation is inadequate or if dealing with a spill, use a filter respirator for organic gases and vapors adapted to the airborne concentration of the substance.[6][7][8]

Operational Plan: Handling and Storage

Handling Procedures:

- Prevent Ignition: Keep the chemical away from heat, sparks, open flames, and hot surfaces. [6][9] Prohibit smoking in the handling area.[6][7] Above its flashpoint of 43°C, use a closed system with explosion-proof electrical and ventilation equipment.[3][6]
- Avoid Static Discharge: Use non-sparking tools and ensure that containers and receiving equipment are properly grounded and bonded.[1][6][9]
- Minimize Exposure: Avoid direct contact with skin and eyes.[4] Do not breathe vapors or mists.[1][4]
- Hygiene: Wash hands thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[1]

Storage Procedures:

- Store in a cool, dry, and well-ventilated area.[4]
- Keep containers tightly closed when not in use.[1][6]
- The storage area should be designated as a fireproof location.[3][6][7]
- Store separately from incompatible materials, such as strong oxidants.[3][7]

Emergency Response Plan

Immediate and appropriate action is crucial in an emergency.

Spill Response:

- Evacuate and Secure: Immediately evacuate unnecessary personnel from the spill area.[10] Control and secure all entrances.[10]
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[2][7]
- Ventilate: Ensure the area is well-ventilated.[1]
- Containment: Wearing full PPE, contain the spillage.[4] Collect leaking liquid in sealable containers.[2][7]
- Absorption: Absorb the remaining liquid with an inert, non-combustible material such as sand, vermiculite, or dry earth.[2][7][10]
- Collection: Place the absorbent material into a suitable, closed container for disposal according to local regulations.[4][10]
- Environmental Protection: Prevent the spill from entering drains or waterways.[5][7]

Fire Response:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂) to extinguish flames.[4][6] Do not use a heavy water stream, as it may spread the fire.[1]
- Firefighter Protection: Firefighters must wear full protective equipment, including a self-contained breathing apparatus (SCBA).
- Container Safety: Vapors may travel to an ignition source and flash back.[7] Containers can explode in the heat of a fire; keep them cool by spraying with water if it is safe to do so.[3][7]

First Aid Measures:

- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[6] Seek medical attention if symptoms persist.[1][3]
- Skin Contact: Immediately take off all contaminated clothing.[6] Rinse the affected skin with plenty of water.[1][6] Get medical advice.[1]

- Eye Contact: Rinse cautiously with water for several minutes.[1] If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[1][3] Seek medical attention.[1][3]
- Ingestion: Do NOT induce vomiting.[3][4] Rinse the mouth with water and have the person drink one or two glasses of water.[1][3] Seek immediate medical attention.[4]

Disposal Plan

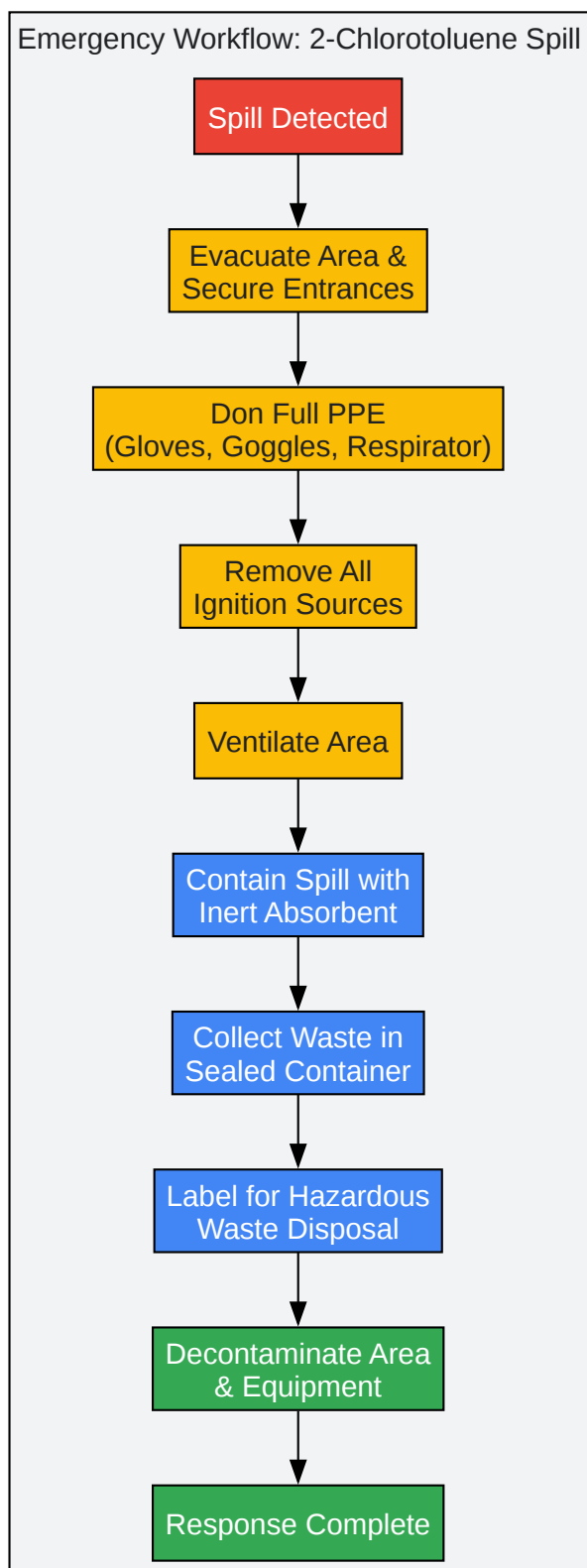
All waste, including contaminated absorbent materials and packaging, must be treated as hazardous.

- Waste Collection: Collect surplus and non-recyclable solutions in designated, labeled, and sealed containers.
- Licensed Disposal: Dispose of the waste through a licensed chemical disposal company or at an approved hazardous waste collection point.[1][4]
- Method: The preferred disposal method is controlled incineration in a chemical incinerator equipped with an afterburner and a scrubber.[4]
- Prohibitions: Do not allow the product to enter drains, sewer systems, or waterways. Contaminated packaging must be disposed of in the same manner as the unused product.[4]

Quantitative Safety Data

Property	Value
CAS Number	95-49-8[6][10]
UN Number	2238[2][10]
Flash Point	43°C / 109.4°F (closed cup)[3]
ACGIH TLV (TWA)	50 ppm (8-hour)[6][10]
NIOSH REL (TWA)	50 ppm (10-hour)[10]
NIOSH REL (STEL)	75 ppm (15-minute)[10]
Vapor Density	4.38 (Air = 1)[11]
NFPA 704 Rating	Health: 2, Flammability: 2, Reactivity: 0[6][11]

Workflow Diagrams



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Caption: Logical workflow for responding to a **2-Chlorotoluene** spill.

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